

Safe handling and disposal of 6-Chloro-2-nitropyridin-3-ol

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Compound of Interest

Compound Name: 6-Chloro-2-nitropyridin-3-ol

Cat. No.: B1465010

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A Guide for Researchers, Scientists, and Drug Development Professionals on Safe Handling, Experimental Troubleshooting, and Disposal

This guide serves as a dedicated technical resource for professionals working with **6-Chloro-2-nitropyridin-3-ol** (CAS No. 887471-39-8).^[1]^[2] As a specialized organic building block, its effective and safe use is paramount.^[2] This document moves beyond basic safety data to provide in-depth, field-proven insights into its practical application, potential experimental challenges, and compliant disposal, ensuring both scientific integrity and personnel safety.

Section 1: Core Hazard Profile & Chemical Properties

Understanding the fundamental characteristics of **6-Chloro-2-nitropyridin-3-ol** is the foundation of its safe handling. The compound is a solid, often appearing as a yellow powder.^[3]

Table 1: Chemical & Physical Properties

Property	Value	Source
CAS Number	887471-39-8	[1][2]
Molecular Formula	C5H3ClN2O3	[1][2]
Molecular Weight	174.54 g/mol	[1][2]
Appearance	Yellow Solid	[3]

| Purity | Typically $\geq 97\%$ |[2] |

Table 2: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3][4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[3][4]

| Acute Toxicity (Oral) | Category 4 | H302: Harmful if swallowed.[4] |

Section 2: Troubleshooting and Frequently Asked Questions (FAQs)

This section addresses common practical questions and issues encountered during the experimental lifecycle of **6-Chloro-2-nitropyridin-3-ol**.

Handling and Personal Protective Equipment (PPE)

Q: What is the mandatory PPE for handling **6-Chloro-2-nitropyridin-3-ol**?

A: A comprehensive PPE strategy is non-negotiable. Due to its classification as a skin, eye, and respiratory irritant, the following must be worn at all times when handling the compound,

especially outside of a glovebox:

- **Hand Protection:** Chemical-resistant gloves are mandatory.^{[3][4]} Nitrile gloves are a suitable choice for incidental contact, but for prolonged handling or in the presence of solvents, consider more robust options like neoprene.^{[5][6]} Always inspect gloves for tears or punctures before use.
- **Eye/Face Protection:** Tight-fitting chemical safety goggles are required.^{[3][7]} If there is a significant risk of splashing, particularly when dissolving the compound or running reactions, a face shield should be worn in conjunction with goggles.^{[5][7]}
- **Body Protection:** A standard flame-resistant laboratory coat should be worn to protect skin and clothing.^[8] Ensure it is fully buttoned.
- **Respiratory Protection:** All weighing and handling of the solid powder must be performed in a certified chemical fume hood to prevent inhalation of dust.^{[8][9]} If a fume hood is not available, a NIOSH-approved respirator with a particulate filter (e.g., N95 or P100) is required.^{[3][5]}

Q: How should I properly store this compound to ensure its stability?

A: Proper storage is crucial for maintaining the compound's integrity. Store it in a cool, dry, and well-ventilated area.^{[3][4]} The container must be kept tightly closed to prevent moisture uptake and contamination.^{[3][4]} It should be stored locked up or in a controlled-access area.^[4]

Q: What chemicals or conditions should I avoid when working with **6-Chloro-2-nitropyridin-3-ol**?

A: The compound is incompatible with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.^[3] Contact with these materials can lead to vigorous, potentially hazardous reactions. Also, avoid excess heat and the formation of dust, especially in the presence of ignition sources.^[3]

Experimental & Stability Troubleshooting

Q: My compound appears darker than the expected yellow. Is it degrading?

A: Discoloration (e.g., turning brownish) can be an indicator of degradation or the presence of impurities. The nitro and hydroxyl groups on the pyridine ring can be susceptible to slow decomposition, especially if exposed to light, moisture, or incompatible materials over time. If you observe significant discoloration, it is advisable to verify the purity by a suitable analytical method (e.g., NMR, LC-MS) before use in a sensitive reaction.

Q: I am having difficulty dissolving the compound. What solvents are recommended?

A: While specific solubility data is not widely published, the structure (a polar heterocyclic compound) suggests it will have limited solubility in non-polar solvents like hexanes. It should exhibit better solubility in polar aprotic solvents such as Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), or N-Methyl-2-pyrrolidone (NMP). For reactions, tetrahydrofuran (THF) or acetonitrile might also be suitable, potentially with gentle heating. Always perform a small-scale solubility test first.

Q: What are the primary hazardous decomposition products I should be aware of?

A: Thermal decomposition can release toxic and corrosive gases.^[10] Key hazardous decomposition products include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.^{[3][9]} This is a critical reason why all reactions, especially those involving heating, must be conducted in a well-ventilated fume hood.

Spill, Exposure, and Disposal

Q: What is the correct procedure for a small spill of the solid compound?

A: For a minor spill (e.g., <1 gram) inside a chemical fume hood, follow the detailed protocol in Section 3. The key steps are to avoid raising dust, gently cover the spill with an absorbent material, and then carefully collect it into a designated hazardous waste container.^[10]

Q: What are the immediate first-aid steps for accidental exposure?

A: Immediate and correct first aid is critical to mitigate harm.

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.^{[3][11]} Remove contact lenses if present and easy to do.^[3] Seek prompt medical attention.^{[3][4]}

- Skin Contact: Wash the affected area immediately and thoroughly with plenty of soap and water for at least 15 minutes.[3][4] Remove all contaminated clothing.[4][10] If skin irritation occurs, get medical advice.[3][4]
- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[3][11] If the person feels unwell, call a poison control center or a doctor.[3][4]
- Ingestion: Rinse the mouth with water.[4] Do NOT induce vomiting. Call a poison control center or doctor immediately.[4]

Q: How must I dispose of waste containing **6-Chloro-2-nitropyridin-3-ol**?

A: This compound must be treated as hazardous waste. As a halogenated nitroaromatic compound, it falls into a specific waste category.[12][13]

- Waste Classification: All waste (solid compound, contaminated materials, solutions) must be classified as "Halogenated Organic Waste." [13][14]
- Segregation: It is critical to keep this waste stream separate from non-halogenated waste. [14] Mixing them will require the entire volume to be treated as the more expensive and stringently regulated halogenated waste.[14]
- Disposal Procedure: Dispose of the contents and container at an approved waste disposal facility.[3][4][9] You must follow the specific procedures outlined by your institution's Environmental Health & Safety (EHS) department.[12]

Section 3: Detailed Protocols and Workflows

Protocol 1: Step-by-Step Safe Handling Workflow

This protocol outlines the essential steps for safely weighing and using the solid compound.

- Preparation:
 - Verify that the chemical fume hood is operational and has adequate airflow.
 - Ensure an eyewash station and safety shower are accessible.[3]
 - Clear the work area of any unnecessary equipment or chemicals.

- Don all required PPE as described in the FAQ section.[\[8\]](#)
- Handling (Inside Fume Hood):
 - Place a tared weigh boat or appropriate glassware on an analytical balance inside the fume hood.
 - Carefully open the container of **6-Chloro-2-nitropyridin-3-ol**. Avoid creating dust.
 - Using a clean spatula, transfer the desired amount of the solid to the weigh boat.
 - Securely close the main container immediately after weighing.
 - Transfer the weighed compound directly to the reaction vessel within the fume hood.
- Post-Handling & Cleanup:
 - Clean the spatula and any contaminated surfaces with a suitable solvent (e.g., ethanol or acetone) on a disposable wipe. Dispose of the wipe in the halogenated waste container.
 - Remove PPE in the correct order (gloves first), avoiding contact with the outside of contaminated items.
 - Wash hands and any exposed skin thoroughly with soap and water.[\[3\]](#)[\[4\]](#)

Protocol 2: Minor Spill Cleanup Procedure (Solid Powder)

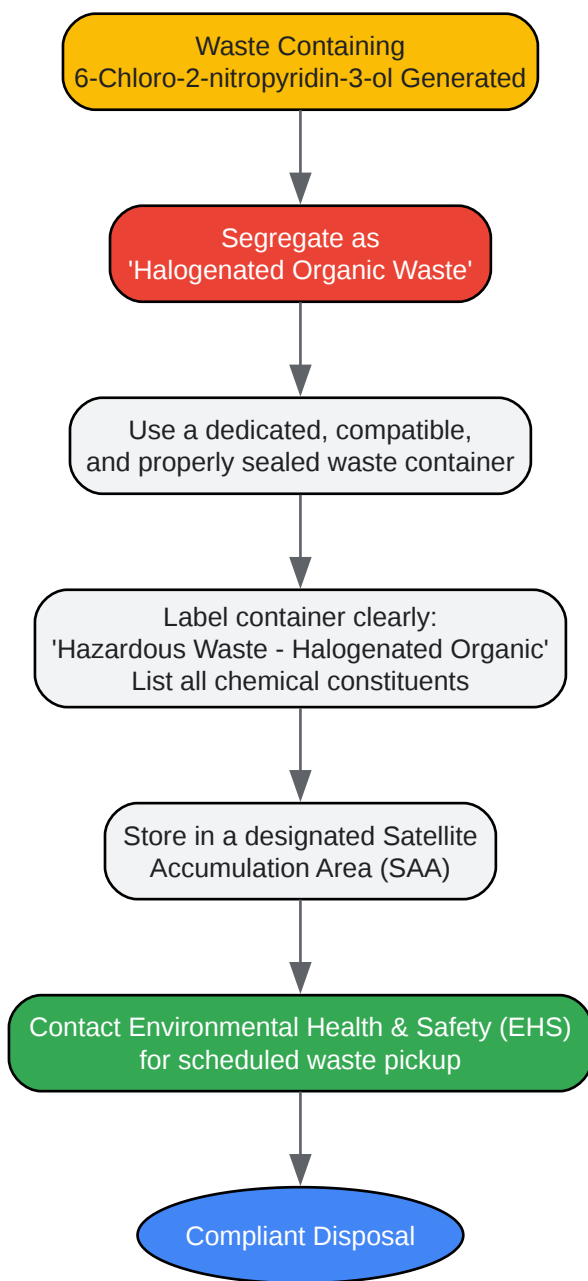
This protocol applies to small spills (<1 gram) contained within a chemical fume hood.

- Alert & Restrict: Alert personnel in the immediate area. Ensure the spill is contained within the fume hood.
- Don PPE: Ensure you are wearing the full, appropriate PPE, including double-gloving if possible.
- Contain Dust: Do NOT attempt to sweep the dry powder. Gently cover the spill with a slightly dampened paper towel or a chemical absorbent pad to prevent dust from becoming airborne.

- **Collect Waste:** Carefully wipe up the spill from the outside-in, placing all contaminated materials (pads, gloves, etc.) directly into a clearly labeled, sealable bag or container for "Halogenated Organic Hazardous Waste."
- **Decontaminate:** Wipe the spill area with a cloth dampened with a suitable solvent (e.g., acetone), followed by a wipe with soapy water. Dispose of all cleaning materials as hazardous waste.
- **Report:** Report the incident to your laboratory supervisor or EHS department, following institutional policy.

Mandatory Visualization: Waste Disposal Workflow

The following diagram illustrates the necessary decision-making process for the compliant disposal of waste containing **6-Chloro-2-nitropyridin-3-ol**.



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Caption: Waste Disposal Decision Workflow.

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